

Application of C3a (70-77) in Stroke Recovery Models: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: C3a (70-77)

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Introduction

The complement system, a crucial component of innate immunity, has been identified as a significant player in the pathophysiology of ischemic stroke. The complement component C3a and its receptor, C3aR, are at the forefront of this complex interplay, exhibiting a dual role that is dependent on the temporal phase of stroke pathology.^{[1][2]} In the acute phase following an ischemic event, C3a/C3aR signaling is largely detrimental, contributing to neuroinflammation, reactive gliosis, and neuronal injury.^{[1][3]} Conversely, in the subacute and chronic phases, this signaling pathway demonstrates neuroprotective and restorative functions, promoting neural plasticity and functional recovery.^{[1][4]}

The C3a peptide (70-77) is the C-terminal octapeptide of C3a, which is the smallest active fragment that can bind to and activate the C3a receptor (C3aR). This makes it a key molecule of interest for therapeutic development in stroke recovery. These application notes provide an overview of the utility of **C3a (70-77)** in preclinical stroke recovery models, summarizing key quantitative data and providing detailed experimental protocols.

Data Presentation

The following tables summarize the key quantitative findings from studies investigating the role of C3a/C3aR signaling in stroke recovery models.

Table 1: Effects of C3a/C3aR Signaling on Functional Recovery and Neural Plasticity

Model/Treatment	Key Findings	Quantitative Data	Reference
C3aR-deficient (C3aR ^{-/-}) mice vs. Wild-Type (WT) mice	Improved recovery in the acute phase after stroke.	Faster and more complete recovery of forepaw motor function.	[5] [6]
GFAP-C3a transgenic mice (C3a overexpression) vs. WT mice	Increased post-stroke expression of GAP43, a marker of axonal sprouting and plasticity, in the peri-infarct cortex.	Statistically significant increase in GAP43 expression ($P < 0.01$).	[7] [8]
Intranasal C3a treatment in WT mice (starting 7 days post-stroke)	Accelerated recovery of motor function and increased synaptic density in the peri-infarct cortex.	Robustly increased synaptic density ($P < 0.01$) and expression of GAP43 ($P < 0.05$). Faster and more complete recovery of forepaw motor function ($P < 0.05$).	[7] [8] [9] [10]
Intranasal C3a treatment in WT mice (starting 7 days post-stroke)	Upregulated Insulin-like growth factor 1 (Igf1) and Thrombospondin 4 (Thbs4) in the peri-infarct cortex.	Significant upregulation of Igf1 and Thbs4.	[5] [6]

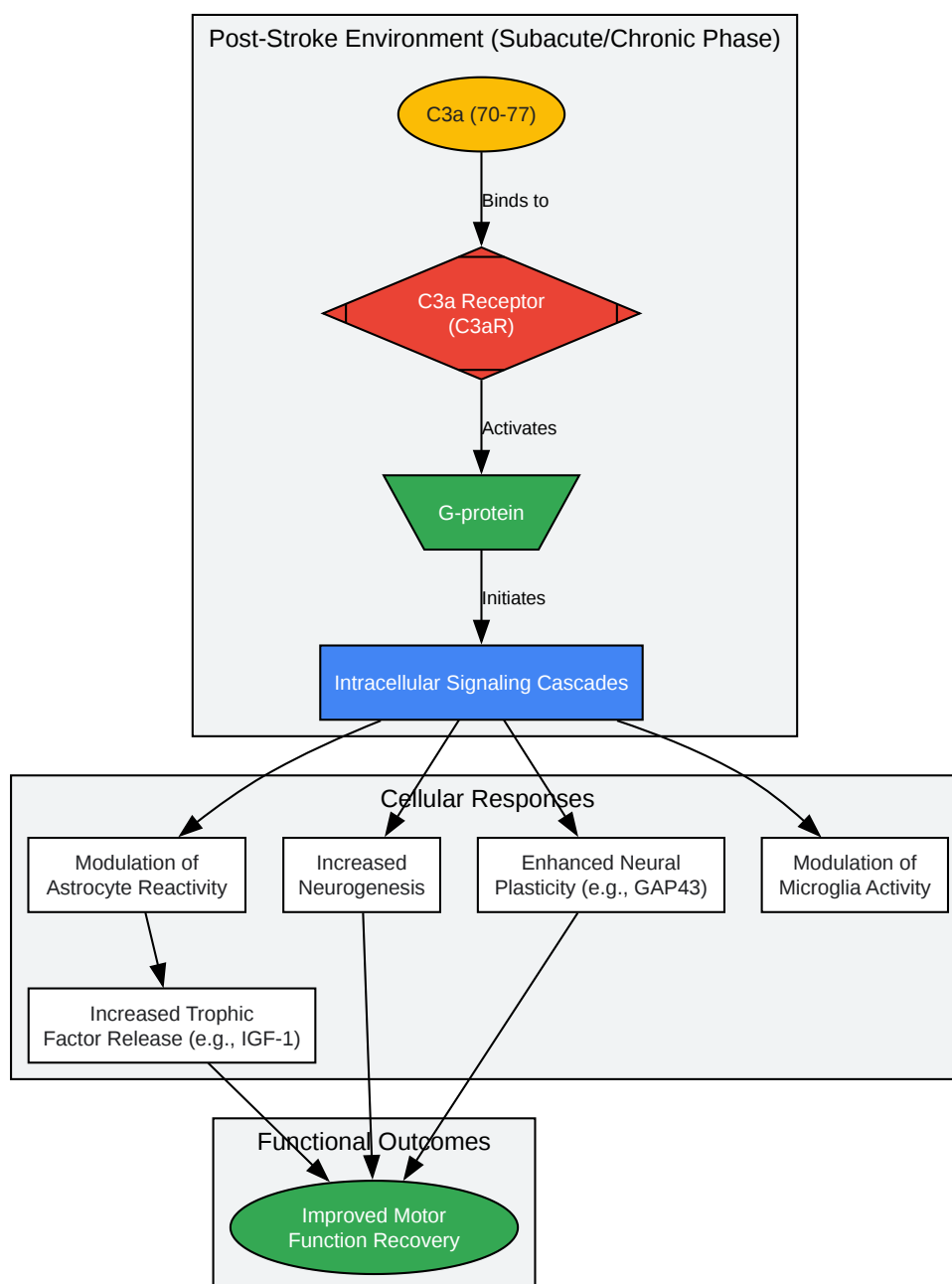
Table 2: Effects of C3a/C3aR Signaling on Glial Cell Response

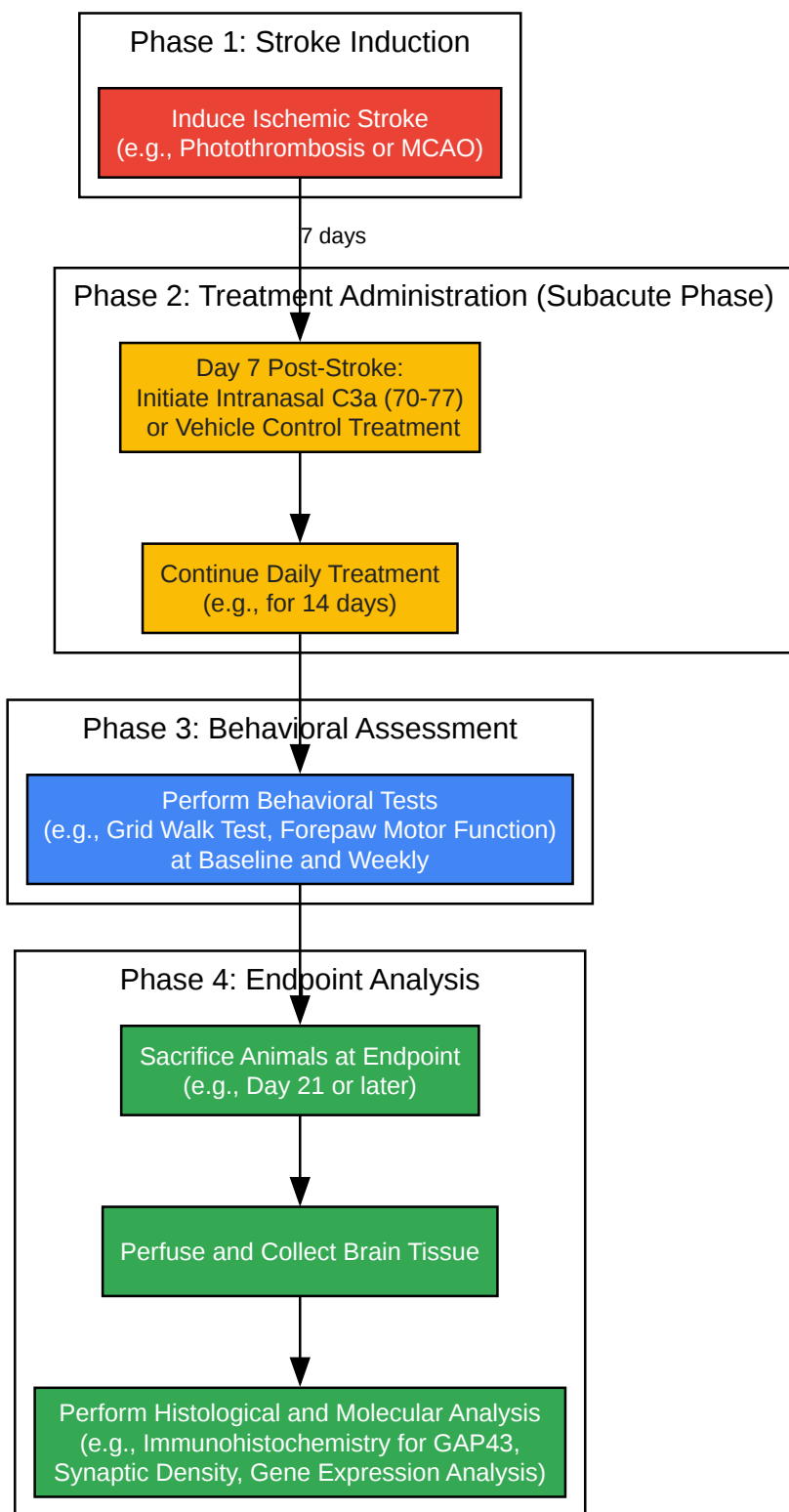
Model/Treatment	Key Findings	Quantitative Data	Reference
C3aR-/- mice vs. WT mice	Increased peri-infarct astrocyte reactivity and reduced microglia density.	Statistically significant differences in glial cell populations.	[5][6]
GFAP-C3a transgenic mice vs. WT mice	Reduced astrocyte reactivity and increased microglia density in the peri-infarct cortex.	Statistically significant differences in glial cell populations.	[5][6]
Intranasal C3a treatment in WT mice (starting 7 days post-stroke)	Attenuated astrocyte reactivity without enhancing microgliosis.	Modulation of astrocyte reactivity observed.	[5][6]
In vitro ischemia model with C3a treatment	Increased survival of astrocytes and reduced expression of Glial Fibrillary Acidic Protein (GFAP).	C3a promotes astrocyte survival.	[5][8]

Signaling Pathways and Experimental Workflow

C3a/C3aR Signaling in Stroke Recovery

The C3a receptor (C3aR) is a G-protein-coupled receptor expressed on various central nervous system cells, including neurons, astrocytes, and microglia.[4][11][12] The binding of C3a or its active fragment **C3a (70-77)** to C3aR initiates intracellular signaling cascades that have context-dependent effects on cellular function. In the context of stroke recovery, this signaling is implicated in promoting neurogenesis, stimulating neural plasticity, and modulating the activity of glial cells to create a more favorable environment for repair.[1][11][12]





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- To cite this document: BenchChem. [Application of C3a (70-77) in Stroke Recovery Models: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15607999/docs#application-of-c3a-70-77-in-stroke-recovery-models-application-notes-and-protocols>]

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